

3-Chloropentan-2-one CAS number and structural formula.

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Compound of Interest

Compound Name: 3-Chloropentan-2-one

CAS No.: 13280-00-7

Cat. No.: B085015

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Technical Guide: 3-Chloropentan-2-one

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Chloropentan-2-one**, a halogenated ketone of interest in synthetic organic chemistry. This document consolidates available data on its chemical identity, structural formula, and physicochemical properties. A generalized synthetic protocol is presented, based on established methods for the α -chlorination of ketones. Due to the limited publicly available information on specific biological applications, this guide focuses on the chemical characteristics of the compound and provides a logical framework for its synthesis.

Chemical Identity and Structure

3-Chloropentan-2-one is a chlorinated derivative of 2-pentanone. Its chemical structure is characterized by a chlorine atom at the third carbon position of the pentan-2-one backbone.

- Chemical Name: **3-Chloropentan-2-one**
- CAS Number: 13280-00-7[1]
- Molecular Formula: C₅H₉ClO[1]
- Structural Formula:
- SMILES: CCC(Cl)C(C)=O[2]
- InChI: InChI=1S/C5H9ClO/c1-3-5(6)4(2)7/h5H,3H2,1-2H3[1]

Physicochemical Properties

Quantitative data for **3-Chloropentan-2-one** is primarily based on computed values. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Weight	120.58 g/mol	PubChem[1][3]
XLogP3-AA (LogP)	1.5	PubChem[1][3]
Hydrogen Bond Donor Count	0	PubChem[1][3]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	120.0341926 Da	PubChem[1][3]
Topological Polar Surface Area	17.1 Å ²	PubChem[1][3]

Synthesis of 3-Chloropentan-2-one: A Generalized Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **3-Chloropentan-2-one** is not readily available in the public domain, a general method can be inferred from established

procedures for the α -chlorination of ketones. One common and effective method involves the use of sulfuryl chloride (SO_2Cl_2) as the chlorinating agent.

Reaction Principle: The α -chlorination of a ketone proceeds via an enol or enolate intermediate. The reaction's selectivity can be influenced by the choice of solvent and the presence of catalysts.

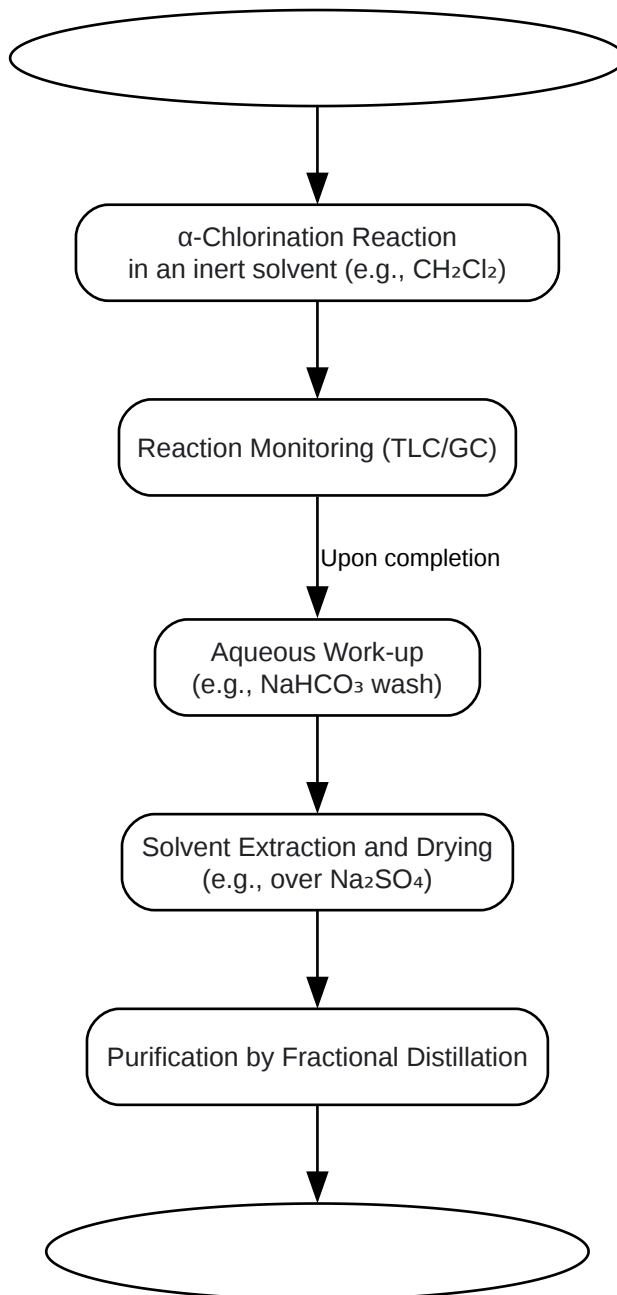
Generalized Protocol:

- **Reaction Setup:** To a solution of 2-pentanone in an inert solvent (e.g., dichloromethane or diethyl ether), add a suitable chlorinating agent such as sulfuryl chloride dropwise at a controlled temperature, typically between 0 °C and room temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- **Work-up:** Upon completion, the reaction mixture is typically washed with an aqueous solution of a weak base (e.g., sodium bicarbonate) to neutralize any acidic byproducts. The organic layer is then separated, dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield pure **3-Chloropentan-2-one**.

Logical Workflow for the Synthesis of 3-Chloropentan-2-one

The following diagram illustrates the logical steps involved in the proposed synthesis of **3-Chloropentan-2-one** from 2-pentanone.

Synthesis Workflow for 3-Chloropentan-2-one



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